

# Tyrphostin AG30 Stock Solution Preparation in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B8776566

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Tyrphostin AG30** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent.

**Tyrphostin AG30** is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Tyrphostin AG30**.

Parameter	Value
Molecular Weight	205.17 g/mol
Solubility in DMSO	≥ 41 mg/mL (up to 125 mg/mL with sonication)
Recommended Stock Conc.	10 mM - 50 mM
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months
Final DMSO Conc. in Media	< 0.5% (to avoid cytotoxicity)

# Experimental Protocol: Preparation of a 10 mM Tyrphostin AG30 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG30** in DMSO, a common concentration for in vitro cell-based assays.

## Materials and Reagents:

- **Tyrphostin AG30** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile filter pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

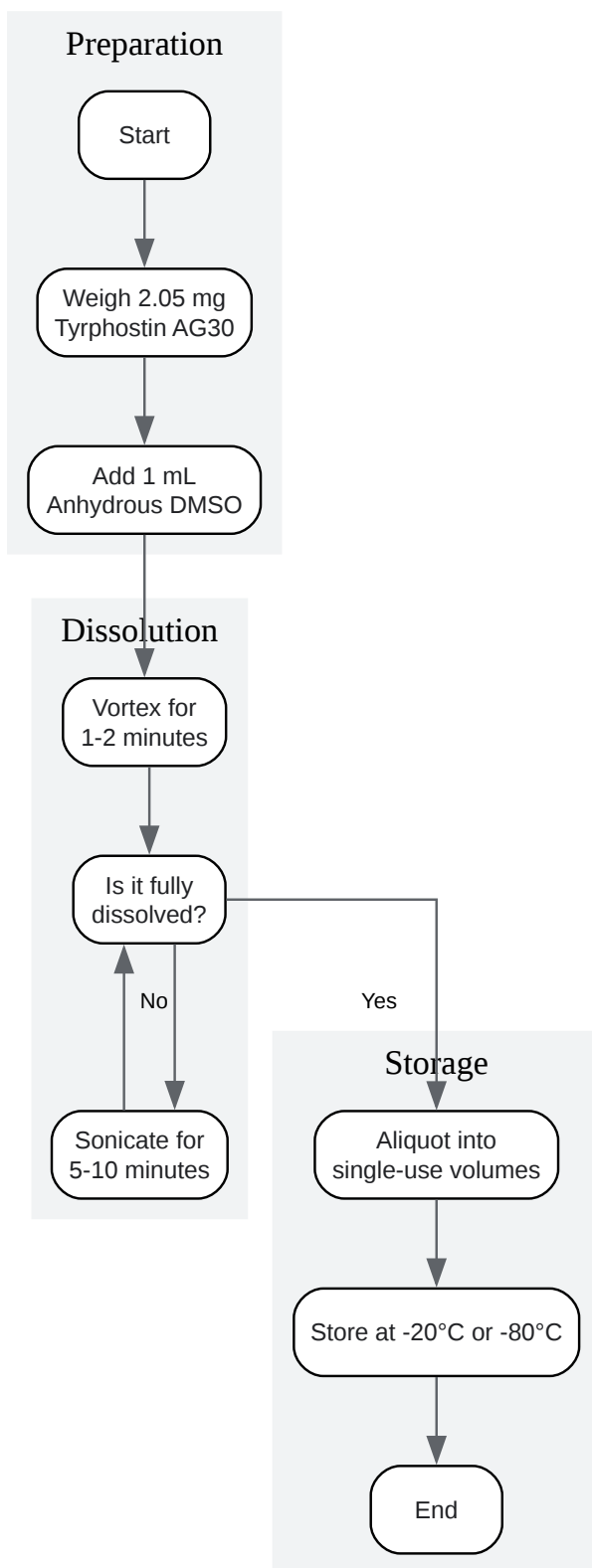
## Protocol Steps:

- Pre-Protocol Preparations:
  - Bring the **Tyrphostin AG30** powder and DMSO to room temperature before use.
  - Ensure the analytical balance is calibrated and level.
  - Work in a clean and sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **Tyrphostin AG30**:
  - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.

- Carefully weigh 2.05 mg of **Tyrphostin AG30** powder directly into the tared microcentrifuge tube. Record the exact weight.
- Calculating the Required Volume of DMSO:
  - To prepare a 10 mM stock solution from 2.05 mg of **Tyrphostin AG30** (MW = 205.17 g/mol ), the required volume of DMSO is 1 mL.
  - Calculation:
    - $\text{Moles} = \text{Mass (g)} / \text{Molecular Weight (g/mol)} = 0.00205 \text{ g} / 205.17 \text{ g/mol} = 1 \times 10^{-5} \text{ mol}$
    - $\text{Volume (L)} = \text{Moles (mol)} / \text{Concentration (mol/L)} = 1 \times 10^{-5} \text{ mol} / 0.010 \text{ mol/L} = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolving **Tyrphostin AG30** in DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Tyrphostin AG30** powder.
  - Vortex the tube for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the tube in a water bath sonicator for 5-10 minutes, or until the solution becomes clear. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
  - Once the **Tyrphostin AG30** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
  - For short-term storage (up to 1 month), store the aliquots at  $-20^{\circ}\text{C}$ .

- For long-term storage (up to 6 months), store the aliquots at -80°C.

## Workflow for Stock Solution Preparation

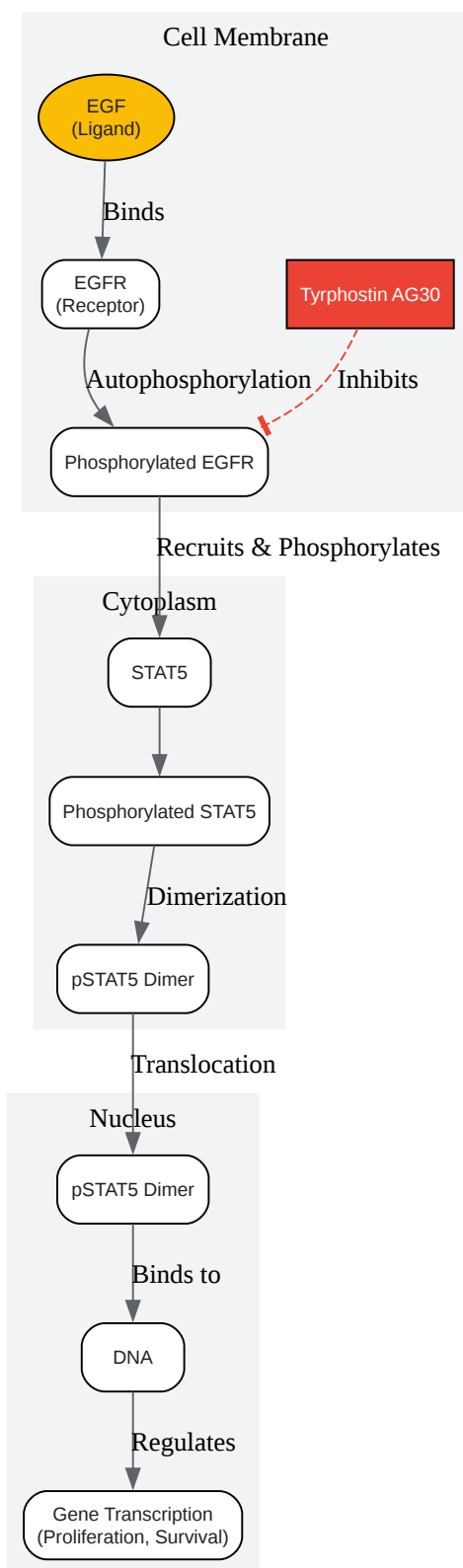


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Caption: Workflow for preparing **Tyrphostin AG30** stock solution.

## Signaling Pathway

**Tyrphostin AG30** inhibits the tyrosine kinase activity of the Epidermal Growth Factor Receptor (EGFR). Upon ligand binding (e.g., EGF), EGFR dimerizes and autophosphorylates specific tyrosine residues on its intracellular domain. These phosphorylated sites serve as docking stations for various signaling proteins, including Signal Transducer and Activator of Transcription 5 (STAT5). The recruitment of STAT5 to the activated EGFR complex leads to its phosphorylation, dimerization, and subsequent translocation to the nucleus, where it regulates the transcription of target genes involved in cell proliferation and survival. **Tyrphostin AG30**, by inhibiting the initial autophosphorylation of EGFR, blocks this entire downstream signaling cascade.



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Caption: EGFR-STAT5 signaling pathway and inhibition by **Tyrphostin AG30**.

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